

BRL44385 Off-Target Effects: A Technical Support Resource

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Compound of Interest		
Compound Name:	BRL44385	
Cat. No.:	B1168696	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of **BRL44385**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may arise during experimentation, ensuring data integrity and accurate interpretation of results.

Understanding the Off-Target Profile of BRL44385

BRL44385 is widely recognized as a selective α2A-adrenoceptor antagonist. However, like many pharmacological tools, it is not entirely specific and can interact with other receptors and enzymes. A thorough understanding of these off-target activities is crucial for designing well-controlled experiments and avoiding misinterpretation of data. This guide focuses on the known and potential off-target interactions of BRL44385, with a particular emphasis on adrenoceptors, imidazoline receptors, serotonin receptors, and monoamine oxidase enzymes.

Quantitative Data: Binding Affinities of BRL44385 Analog

The following tables summarize the binding affinities of BRL44408, a close structural analog of **BRL44385**, for various human adrenoceptor subtypes. This data is derived from radioligand binding assays and provides a quantitative insight into the compound's selectivity profile.

Table 1: Binding Affinities (KD) of BRL44408 at Human α-Adrenoceptor Subtypes



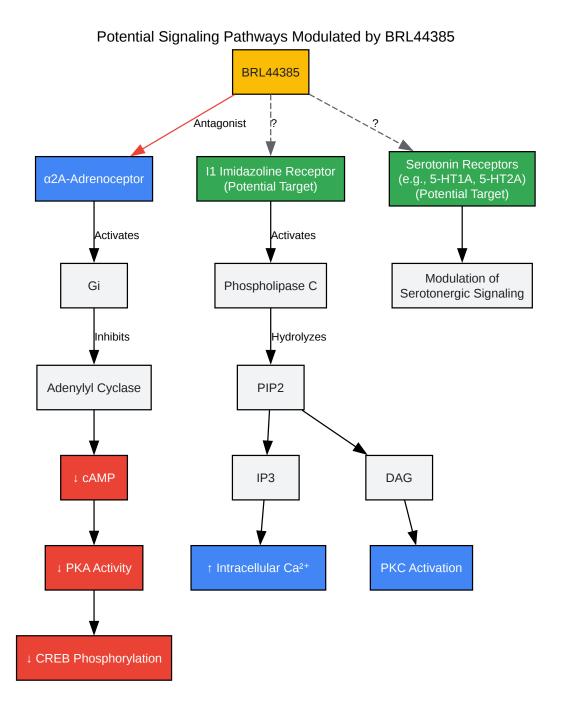
Receptor Subtype	Log KD	KD (nM)	Selectivity Ratio (α2A vs. others)
α2Α	-8.77	1.7	-
α2Β	-6.99	102.3	60.2x
α2C	-7.86	13.8	8.1x
α1Α	-7.09	81.3	47.8x
α1Β	-6.34	457.1	268.9x
α1D	-6.54	288.4	169.6x

Data sourced from Proudman et al., 2022.

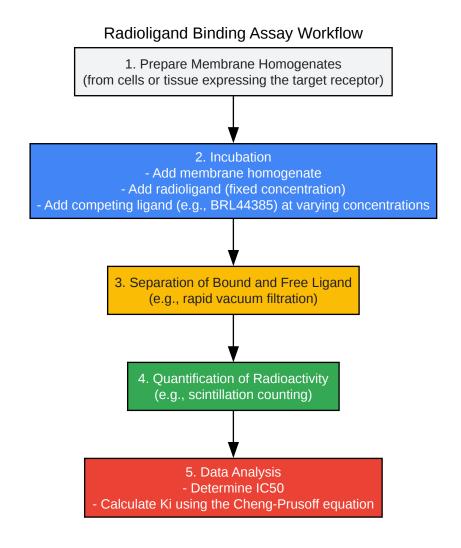
Potential Off-Target Signaling Pathways

The interaction of **BRL44385** with its primary and off-target receptors can modulate various intracellular signaling cascades. Understanding these pathways is key to predicting the compound's cellular effects.









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